

# Essential Safety and Handling Guide for Cirtuvivint (SM08502)

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## Compound of Interest

Compound Name: Cirtuvivint

Cat. No.: B3325501

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This guide provides essential safety, handling, and disposal procedures for the investigational drug **Cirtuvivint** (also known as SM08502). **Cirtuvivint** is a potent, orally active, small-molecule inhibitor of CDC-like kinases (CLK) and dual-specificity tyrosine-regulated kinases (DYRK) used in cancer research.[1][2][3][4] As an investigational compound with potential cytotoxic, mutagenic, or teratogenic effects, all handling must be performed with strict adherence to the following protocols to minimize exposure and ensure a safe laboratory environment.[5][6]

## Hazard Identification and Risk Assessment

**Cirtuvivint** is an anti-cancer agent designed to inhibit cell growth and division.[1][7][8] While a comprehensive safety profile is still under investigation, compounds of this class should be handled as potentially hazardous. A site-specific risk assessment must be performed before any work begins.[9][10]

### Potential Hazards:

- Cytotoxicity: Toxic to living cells.
- Mutagenicity: May cause genetic mutations.
- Teratogenicity: May cause defects in a developing fetus or embryo.
- Route of Exposure: Inhalation of powder, skin absorption, ingestion, and eye contact.[11]

## Compound Properties and Storage

All quantitative data for **Cirtuvivint** relevant to laboratory handling and storage are summarized below.

Property	Data	Source
Synonyms	SM08502	[2]
Molecular Formula	C <sub>24</sub> H <sub>25</sub> N <sub>7</sub> O	
Molecular Weight	427.50 g/mol	
Appearance	Solid Powder	[5]
Solubility	Soluble in DMSO (≥ 100 mg/mL)	
Short-Term Storage	Dry, dark, and at 0 - 4°C (days to weeks)	
Long-Term Storage	-20°C for up to 6 months; -80°C for up to 1 year (sealed, away from moisture and light)	[2]
Shipping Condition	Shipped under ambient temperature as a non-hazardous chemical. Stable for several weeks during shipping.	

## Personal Protective Equipment (PPE)

The use of appropriate PPE is the primary control measure to prevent exposure.[12] PPE must be worn at all times when handling **Cirtuvivint** in any form.

## Summary of Required PPE

Task	Gloves	Gown	Eye/Face Protection	Respiratory Protection
Handling Solid Compound (Powder)	Double-gloved, chemotherapy-rated nitrile (ASTM D6978). [3][8]	Disposable, solid-front, back-closing, low-permeability fabric with knit cuffs. [8][9]	Full-face shield or safety goggles. [8][12]	NIOSH-approved N95 respirator (required if outside a BSC). [12]
Handling Concentrated Solutions (>1 mM)	Double-gloved, chemotherapy-rated nitrile (ASTM D6978). [3][8]	Disposable, solid-front, back-closing, low-permeability fabric with knit cuffs. [8][9]	Full-face shield or safety goggles. [8][12]	Not required if handled within a certified chemical fume hood or BSC.
Handling Dilute Solutions (<1 mM)	Single pair of nitrile gloves.	Standard lab coat.	Safety glasses with side shields.	Not required.
Spill Cleanup	Double-gloved, chemotherapy-rated nitrile (ASTM D6978). [3]	Disposable, solid-front, back-closing, low-permeability fabric with knit cuffs. [8]	Full-face shield and safety goggles. [8]	NIOSH-approved N95 respirator.
Waste Disposal	Double-gloved, chemotherapy-rated nitrile (ASTM D6978). [3]	Disposable, solid-front, back-closing, low-permeability fabric with knit cuffs. [8]	Safety glasses with side shields.	Not required.

## Operational Plan: Handling and Experimental Protocols

All work with **Cirtuvivint** powder or concentrated solutions must be conducted within a designated area, such as a certified Class II Biological Safety Cabinet (BSC) or a chemical fume hood, to control exposure.<sup>[11]</sup>

## Receiving and Storage

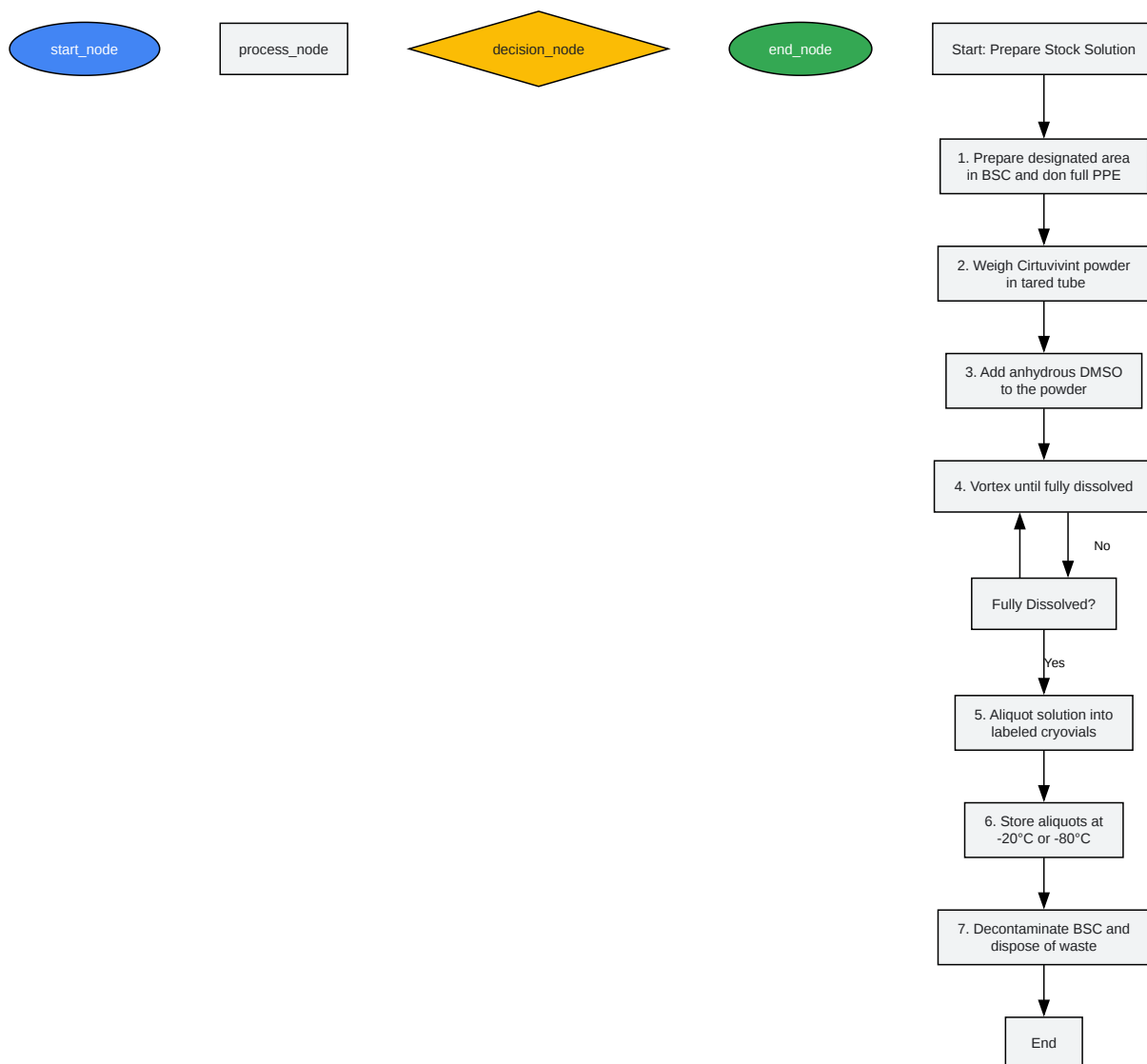
- Upon receipt, inspect the container for any damage or leaks.
- Don appropriate PPE (minimum of a lab coat, safety glasses, and one pair of nitrile gloves) for handling the external packaging.
- Log the compound into the chemical inventory.
- Store the container in a designated, clearly labeled, and secure location at the recommended temperature.<sup>[2][13]</sup>

## Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol details the steps to safely prepare a stock solution from solid **Cirtuvivint**.

- Preparation:
  - Designate a work area within a Class II BSC or chemical fume hood. Cover the work surface with a disposable, absorbent plastic-backed pad.<sup>[1]</sup>
  - Assemble all necessary materials: **Cirtuvivint** powder, anhydrous DMSO, sterile microcentrifuge tubes, and calibrated pipettes.
  - Don the required PPE for handling solid compounds.
- Weighing the Compound:
  - Allow the **Cirtuvivint** container to equilibrate to room temperature before opening to prevent condensation.
  - Carefully weigh the desired amount of **Cirtuvivint** powder directly into a tared microcentrifuge tube inside the BSC. Avoid creating dust.

- Close the primary container immediately after weighing.
- Solubilization:
  - Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **Cirtuvivint** powder.
  - Cap the tube securely and vortex gently until the solid is completely dissolved. Visually inspect for any remaining particulate matter.
- Aliquoting and Storage:
  - Aliquot the stock solution into smaller, clearly labeled cryovials for single-use to avoid repeated freeze-thaw cycles.
  - Label each aliquot with the compound name, concentration, solvent, date, and user initials.
  - Store the aliquots at -20°C or -80°C in a designated freezer box.[\[2\]](#)
- Post-Procedure Cleanup:
  - Wipe down all surfaces inside the BSC with an appropriate cleaning agent (e.g., 70% ethanol).
  - Dispose of all contaminated materials (pipette tips, microcentrifuge tubes, absorbent pads, outer gloves) as cytotoxic solid waste.[\[3\]](#)
  - Remove PPE in the correct order and dispose of it as cytotoxic waste.
  - Wash hands thoroughly with soap and water.



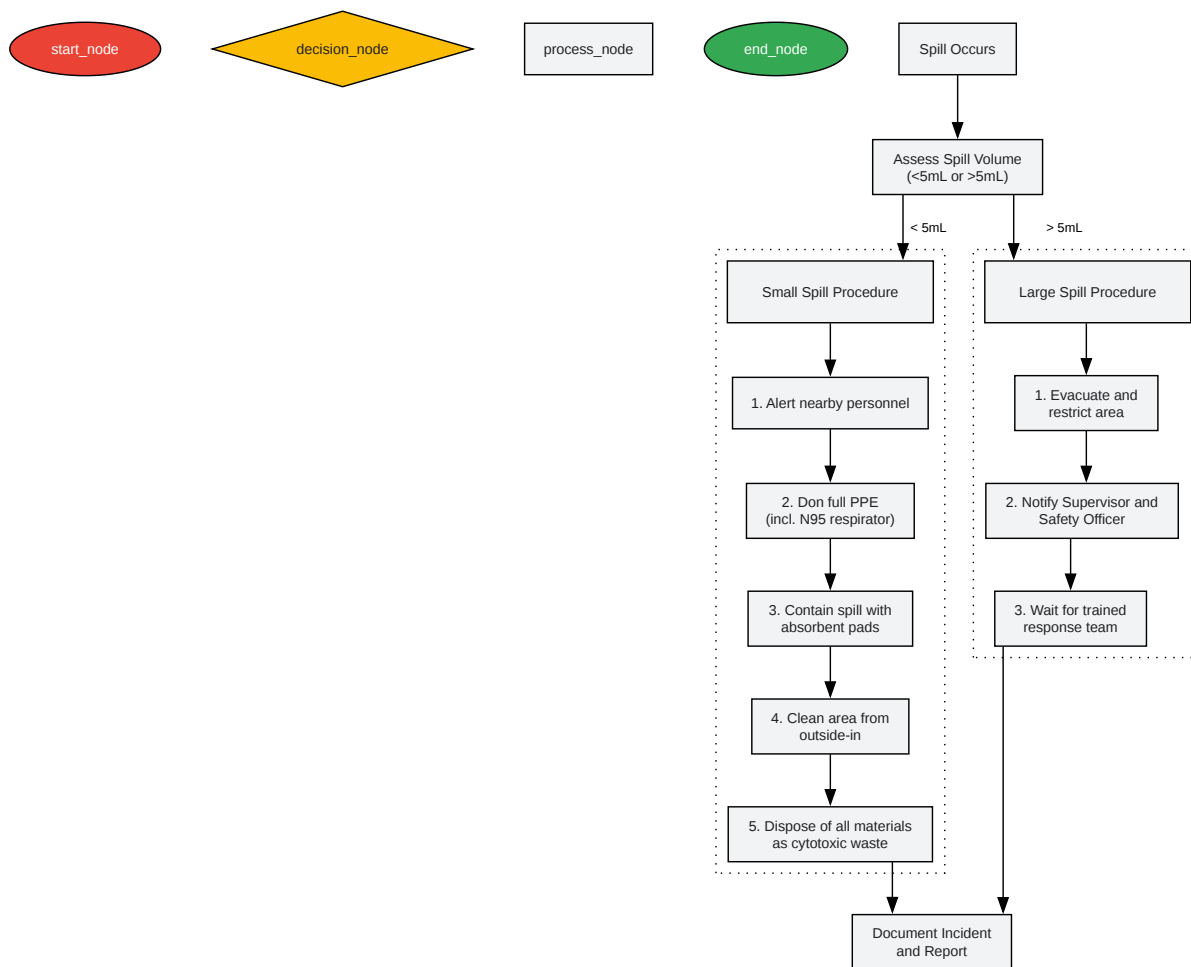
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Caption: Workflow for preparing **Cirtuvivint** stock solution.

## Spill Management

Immediate and effective management of any spill is critical to minimize contamination and health risks.<sup>[2]</sup> All labs must have a cytotoxic spill kit readily available.

- Small Spill (<5 mL or 5 g):
  - Alert personnel in the immediate area.
  - Don full PPE, including an N95 respirator.
  - Contain the spill using absorbent pads from the spill kit.
  - If a powder, gently cover with damp absorbent pads to avoid aerosolization.
  - Clean the area from the outer edge inward with a suitable decontaminating agent, followed by water.
  - Place all cleanup materials into a designated cytotoxic waste container.<sup>[2]</sup>
- Large Spill (>5 mL or 5 g):
  - Evacuate the area immediately and restrict access.
  - Alert the laboratory supervisor and institutional safety officer.
  - Only personnel trained in hazardous spill response should perform the cleanup.



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Caption: Decision-making workflow for **Cirtuvivint** spill response.



## Disposal Plan

All items contaminated with **Cirtuvivint** are considered cytotoxic waste and must be disposed of via incineration.[7][14] Waste must be segregated at the point of generation. Do not dispose of any **Cirtuvivint** waste in regular trash or down the drain.[1][14]

- Solid Waste:
  - Includes gloves, gowns, absorbent pads, and any contaminated labware (e.g., tubes, pipette tips).
  - Place in a rigid, leak-proof container lined with a thick plastic bag, clearly labeled with the "Cytotoxic Waste" symbol.[2][4] These containers are often purple or yellow.
- Sharps Waste:
  - Includes needles, syringes, and contaminated glass.
  - Place directly into a designated cytotoxic sharps container that is puncture-resistant and leak-proof, and labeled appropriately.[2]
- Liquid Waste:
  - Includes unused stock solutions or contaminated media.
  - Collect in a sealed, leak-proof, and shatter-resistant container.
  - Label clearly as "Cytotoxic Liquid Waste" with the full chemical name.
  - Arrange for disposal through the institution's hazardous waste management program. Liquid cytotoxic waste must not be discharged into the sewerage system.[1][14]

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## References

- 1. Cytotoxic Drug Dispersal, Cytotoxic Safety, and Cytotoxic Waste Management: Practices and Proposed India-specific Guidelines - PMC [pmc.ncbi.nlm.nih.gov]
- 2. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 3. Consensus Recommendations for the Safe Handling of Cytotoxic Agents in Cytotoxic Academic Research Laboratories (CARL) - PMC [pmc.ncbi.nlm.nih.gov]
- 4. danielshealth.ca [danielshealth.ca]
- 5. apps.worcsacute.nhs.uk [apps.worcsacute.nhs.uk]
- 6. Best practices for phase 1 investigational drugs trials - BD IV News [eu.bd.com]
- 7. m.youtube.com [m.youtube.com]
- 8. ohsinsider.com [ohsinsider.com]
- 9. hse.gov.uk [hse.gov.uk]
- 10. Improving Risk Assessment in Clinical Trials: Toward a Systematic Risk-Based Monitoring Approach - PMC [pmc.ncbi.nlm.nih.gov]
- 11. reactionbiology.com [reactionbiology.com]
- 12. Safe handling of cytotoxics: guideline recommendations - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Risk assessing Investigational Medicinal Products (IMPs) – SPS - Specialist Pharmacy Service – The first stop for professional medicines advice [sps.nhs.uk]
- 14. swansea.ac.uk [swansea.ac.uk]
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